Technical Guide: NMR of 2-Bromo-6-fluoro-4-methylphenol

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Compound of Interest

Compound Name:	*2-Bromo-6-fluoro-4-methylphenol*
CAS No.:	*1394291-51-0*
Cat. No.:	*B1374983*

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Structural Overview & Spin System Analysis

The molecule **2-Bromo-6-fluoro-4-methylphenol** presents a non-symmetric aromatic core. Unlike symmetric phenols, every carbon atom in this scaffold exists in a unique magnetic environment, resulting in 7 distinct

resonances (6 aromatic, 1 aliphatic).

The Fluorine Factor: Heteronuclear Coupling

The defining feature of this spectrum is the presence of the fluorine atom (

, spin 1/2, 100% natural abundance). Unlike protons, which are typically decoupled in standard

experiments (using broadband composite pulse decoupling like WALTZ-16), fluorine coupling remains active unless specialized

-decoupling hardware is employed.

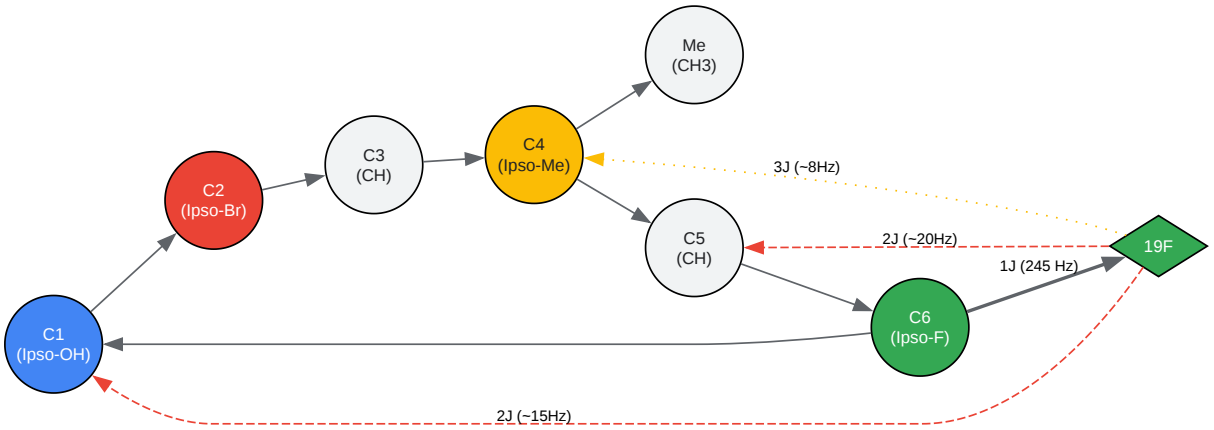
Consequently, the carbon signals will appear as doublets due to

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coupling. The magnitude of this splitting (

) is diagnostic of the distance between the carbon and the fluorine atom.

Molecular Numbering & Coupling Pathways



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Figure 1: Connectivity and J-coupling pathways. The fluorine atom at C6 induces splitting across the entire ring system.

Spectral Assignment & Chemical Shifts

The following assignments are derived from Substituent Chemical Shift (SCS) additivity principles relative to benzene (128.5 ppm), corrected for steric compression and ortho-substituent effects common in poly-halogenated phenols.

Predicted Chemical Shift Table (CDCl)

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Carbon Position	Assignment	Predicted Shift (, ppm)	Multiplicity	Coupling (Hz)	Mechanistic Rationale
C6	C-F (Ipso)	148.0 -- 152.0	Doublet ( )		Deshielded by electronegative F; massive one-bond coupling.
C1	C-OH (Ipso)	141.0 -- 144.0	Doublet ( )		Deshielded by OH; splits due to ortho-F.
C3	C-H (Meta)	131.0 -- 133.0	Doublet ( )		Para to F; coupling is small or unresolved.
C4	C-Me (Para)	133.0 -- 135.0	Doublet ( )		Deshielded by Me; distinct 3-bond coupling to F.
C5	C-H (Ortho)	115.0 -- 118.0	Doublet ( )		Shielded by ortho-F (resonance effect); large 2-bond coupling.
C2	C-Br (Ipso)	109.0 -- 112.0	Doublet ( )		Shielded by "Heavy Atom Effect" of Bromine.

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Me	Methyl	20.0 -- 21.0	Singlet ( )	Too distant for significant F-coupling.

Detailed Mechanistic Analysis

1. The Ipso-Fluorine Carbon (C6)

- Shift: This signal appears furthest downfield (highest ppm) alongside C1. The direct attachment of fluorine causes a strong inductive deshielding effect.
- Coupling: This is the most easily identified peak. It will appear as a wide doublet with a separation of ~245 Hz (approx. 60 ppm width on a 400 MHz instrument).
- Validation: If you do not see a doublet with

  Hz, the molecule does not contain an aromatic C-F bond.

2. The Heavy Atom Effect (C2)

- Shift: Despite bromine being electronegative, the C-Br carbon typically appears "upfield" (shielded) relative to benzene. This is due to the Heavy Atom Effect, where the large electron cloud of bromine introduces spin-orbit coupling that shields the attached carbon nucleus.
- Identification: Look for a quaternary carbon (low intensity) around 110 ppm.

3. Ortho vs. Meta Coupling (C5 vs. C3)

- C5 (Ortho to F): This carbon is physically closer to the fluorine. Through-bond transmission of spin information is efficient here, leading to a large

  coupling (~22 Hz).
- C3 (Para to F): This carbon is four bonds away. The coupling (

) is often negligible (< 3 Hz), appearing as a broadened singlet rather than a distinct doublet.

Experimental Protocol for High-Fidelity Data

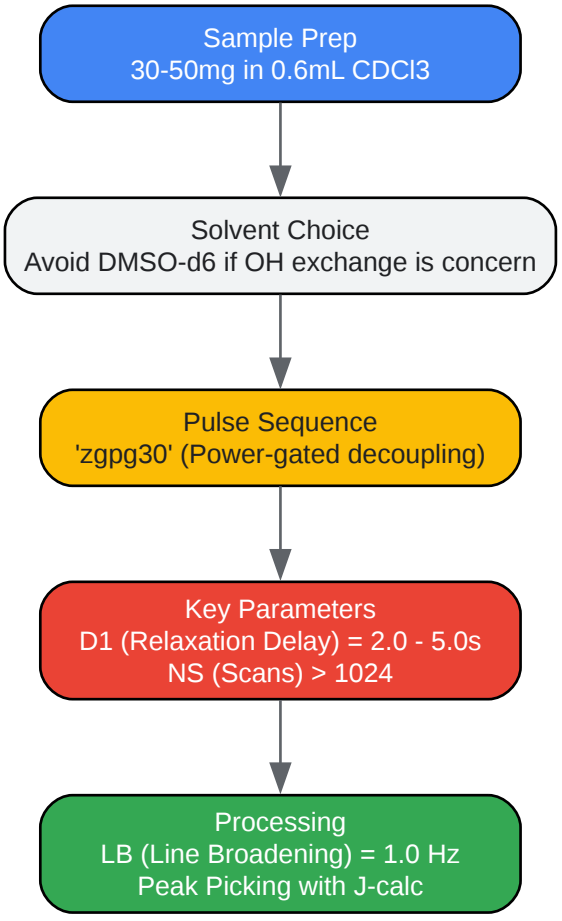
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To ensure accurate integration and resolution of the C-F couplings, specific acquisition parameters must be used. Standard "quick"

scans often miss the quaternary carbons (C1, C2, C4, C6) due to long relaxation times (

).

Methodology Workflow



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Figure 2: Optimized experimental workflow for halogenated phenols.

Critical Protocol Steps

- Solvent Selection:
  - CDCl

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(Chloroform-d): Recommended.[1] Minimizes solvent-solute interaction, providing sharp peaks.[1]

- DMSO-d

  : Use only if solubility is an issue. DMSO is a hydrogen-bond acceptor and will cause the C1 (Ipso-OH) signal to broaden or shift downfield due to strong H-bonding with the solvent.

- Relaxation Delay (D1):
  - The quaternary carbons (C1, C2, C4, C6) have no attached protons to facilitate relaxation via the Nuclear Overhauser Effect (NOE).
  - Action: Set D1 to at least 3.0 seconds (standard is often 1.0s). This ensures the quaternary carbons have time to relax, making them visible in the spectrum.
- Decoupling Mode:
  - Standard: Proton-decoupled

    spectrum (shows C-F splitting).[2]
  - Advanced: If available, use a

    -decoupled

    sequence (e.g., inverse gated decoupling on the F channel). This collapses all doublets into singlets, simplifying the spectrum and boosting the signal-to-noise ratio (S/N) for the quaternary carbons.

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